

An In-depth Technical Guide to the Solubility and Stability of Nealbarbital

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nealbarbital

CAS No.: 561-83-1

Cat. No.: B1204100

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nealbarbital (5-allyl-5-neopentylbarbituric acid), a barbiturate derivative developed in the 1950s, was formerly used for its sedative and hypnotic properties.^{[1][2][3][4][5]} As with many small molecule drug candidates, a thorough understanding of its physicochemical properties is paramount for formulation development, assessing bioavailability, and ensuring therapeutic efficacy and safety. This technical guide provides a comprehensive overview of the core solubility and stability characteristics of **nealbarbital**, offering both foundational knowledge and actionable experimental protocols for its detailed characterization.

Nealbarbital: Core Physicochemical Properties

Property	Value	Source
Chemical Name	5-allyl-5-neopentylbarbituric acid	[6]
Synonyms	Nealbarbitone, Censedal, Neallymal, Nevental	[6][7]
CAS Number	561-83-1	[1][8][9]
Molecular Formula	C12H18N2O3	[8][9][10]
Molecular Weight	238.28 g/mol	[2][8][9][10]
Chemical Structure	 Chemical structure of nealbarbital	[10]

Part 1: Solubility Profile of Nealbarbital

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its dissolution rate and, consequently, its absorption and bioavailability. **Nealbarbital**'s structure, with its barbituric acid ring and lipophilic allyl and neopentyl side chains, suggests a complex solubility profile.

Qualitative and Quantitative Solubility Data

Qualitative assessments indicate that **nealbarbital** is practically insoluble in water and petroleum ether.[6] It exhibits moderate solubility in chloroform and is freely soluble in organic solvents such as alcohol, ether, and acetone.[6] Notably, its solubility increases in aqueous alkaline solutions, a characteristic feature of barbiturates due to the acidic nature of the protons on the barbituric acid ring.

While precise, experimentally determined quantitative solubility data for **nealbarbital** is not readily available in the public domain, the following table provides a framework for the types of data that should be generated.

Table of **Nealbarbital** Solubility (Illustrative)

Solvent System	Solubility (mg/mL) at 25°C	Method
Purified Water	< 0.1 (Expected)	Shake-Flask
0.1 N HCl	< 0.1 (Expected)	Shake-Flask
Phosphate Buffer (pH 7.4)	Low (Expected)	Shake-Flask
0.1 N NaOH	> 1.0 (Expected)	Shake-Flask
Ethanol	High (Expected)	Shake-Flask
Propylene Glycol	Moderate to High (Expected)	Shake-Flask
Chloroform	Moderate (Expected)	Shake-Flask
Acetone	High (Expected)	Shake-Flask

Key Physicochemical Parameters Influencing Solubility

- pKa (Acid Dissociation Constant):** The barbituric acid moiety of **nealbarbital** contains acidic protons. The pKa value is crucial for predicting how solubility will change with pH. For many barbiturates, the pKa is in the range of 7-8. Below this pKa, the un-ionized, less soluble form predominates. Above the pKa, the ionized, more water-soluble salt form is prevalent.
- LogP (Octanol-Water Partition Coefficient):** The LogP value is a measure of a compound's lipophilicity. A computed XLogP3 value for **nealbarbital** is 2.1, suggesting a moderate degree of lipophilicity.^[10] This value is consistent with its poor aqueous solubility and better solubility in organic solvents. An experimentally determined LogP is essential for accurate biopharmaceutical modeling.

Experimental Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a gold-standard technique for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **nealbarbital** in various solvents.

Materials:

- **Nealbarbital** powder
- Selected solvents (e.g., water, buffers of various pH, ethanol, propylene glycol)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker or wrist-action shaker in a temperature-controlled environment
- Centrifuge
- Calibrated analytical balance
- HPLC with a validated quantitative method for **nealbarbital**

Procedure:

- **Preparation:** Add an excess amount of **nealbarbital** powder to a series of vials, each containing a known volume of the desired solvent. The excess solid is crucial to ensure that saturation is reached.
- **Equilibration:** Tightly cap the vials and place them in a shaker set to a constant temperature (typically 25°C or 37°C) for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, allow the vials to stand to let the excess solid settle. For fine suspensions, centrifugation at a high speed is necessary to pellet the undissolved solid.
- **Sample Collection and Dilution:** Carefully withdraw a clear aliquot of the supernatant. Immediately dilute the aliquot with a suitable solvent to prevent precipitation and to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC method to determine the concentration of **nealbarbital**.
- **Calculation:** Calculate the solubility by correcting for the dilution factor. The experiment should be performed in triplicate for each solvent.

Part 2: Stability Profile of Nealbarbital

Assessing the chemical stability of **nealbarbital** is critical for determining its shelf-life, identifying appropriate storage conditions, and ensuring the safety of the drug product by characterizing its degradation products.^[11] The barbiturate ring system is known to be susceptible to several degradation pathways.

Potential Degradation Pathways

Based on the chemical structure of **nealbarbital** and the known degradation patterns of other barbiturates, the following are the most probable degradation pathways:

- **Hydrolysis:** The amide bonds within the barbiturate ring are susceptible to hydrolysis, particularly under alkaline conditions.^{[12][13][14]} This can lead to ring-opening to form malonuric acid derivatives, which can further degrade. The presence of the allyl group may also be susceptible to reactions in acidic or basic media.
- **Oxidation:** The allyl group is a potential site for oxidative degradation.^{[15][16][17][18][19]} Peroxide impurities in excipients can initiate oxidative chain reactions.
- **Photodegradation:** Exposure to light, particularly UV radiation, can induce photochemical reactions in the barbiturate ring and the allyl side chain, potentially leading to the formation of isocyanate intermediates and other degradation products.^{[20][21][22][23][24]}
- **Thermal Degradation:** High temperatures can accelerate hydrolytic and oxidative degradation processes.

Forced Degradation Studies (Stress Testing)

Forced degradation studies are essential to identify potential degradation products and to develop and validate a stability-indicating analytical method.^{[25][26][27][28]} These studies involve subjecting the drug substance to conditions more severe than those used in accelerated stability testing.^{[29][30][31][32]}

Table of Forced Degradation Conditions for **Nealbarbital**

Stress Condition	Typical Reagents and Conditions	Potential Degradation Pathway
Acid Hydrolysis	0.1 M HCl at 60°C for 24-48 hours	Hydrolysis of the barbiturate ring (slower than base-catalyzed)
Base Hydrolysis	0.1 M NaOH at room temperature for 2-8 hours	Rapid hydrolysis of the barbiturate ring
Oxidation	3% H2O2 at room temperature for 24 hours	Oxidation of the allyl side chain
Thermal Degradation	Solid drug substance at 80°C for 48 hours	Acceleration of hydrolysis and oxidation
Photodegradation	Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (ICH Q1B)	Photolytic cleavage and rearrangement reactions

Experimental Protocol for Forced Degradation Studies

Objective: To generate potential degradation products of **nealbarbital** and to assess the stability-indicating nature of the analytical method.

Materials:

- **Nealbarbital**
- Reagents for stress conditions (HCl, NaOH, H2O2)
- pH meter
- Temperature-controlled oven
- Photostability chamber

- Validated stability-indicating HPLC method

Procedure:

- Sample Preparation: Prepare solutions of **nealbarbital** (e.g., 1 mg/mL) in the respective stress media (acid, base, water for thermal and photolytic studies with a co-solvent if necessary, and water with H₂O₂ for oxidation). For solid-state thermal and photolytic studies, spread a thin layer of the powder in a suitable container.
- Stress Application: Expose the samples to the conditions outlined in the table above. It is advisable to take samples at multiple time points to track the progression of degradation.
- Neutralization (for hydrolytic studies): After the stress period, cool the samples from hydrolytic studies to room temperature and neutralize them to prevent further degradation.
- Sample Analysis: Analyze the stressed samples, along with an unstressed control, using a developed stability-indicating HPLC method.
- Data Evaluation:
 - Assess the percentage of degradation of **nealbarbital**.
 - Examine the chromatograms for the appearance of new peaks corresponding to degradation products.
 - Perform peak purity analysis of the **nealbarbital** peak to ensure it is free from co-eluting degradants.
 - Calculate the mass balance to account for all the material after degradation.

Development of a Stability-Indicating HPLC Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, process impurities, or excipients.^{[33][34][35][36][37]}

Key Considerations for Method Development:

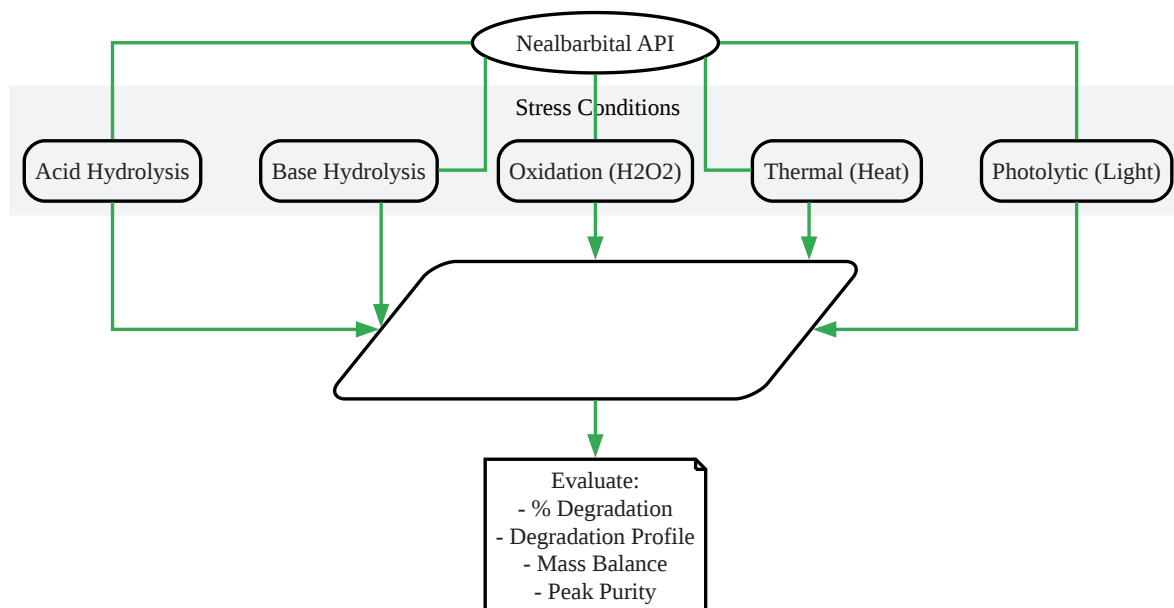
- **Column Chemistry:** A C18 column is a common starting point for the analysis of barbiturates.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate or acetate) and an organic modifier (e.g., acetonitrile or methanol) is typically used. Gradient elution is often necessary to separate the parent drug from its more polar degradation products.
- **Detection:** UV detection is suitable for **nealbarbital** due to the chromophoric barbiturate ring. The detection wavelength should be chosen to maximize the response for both the parent drug and the expected degradants.
- **Method Validation:** The method must be validated according to ICH guidelines, including specificity (demonstrated through forced degradation studies), linearity, accuracy, precision, and robustness.

Visualizations

Experimental Workflow for Solubility Determination

Caption: Workflow for Shake-Flask Solubility Determination.

Logical Flow of a Forced Degradation Study



[Click to download full resolution via product page](#)

Caption: Forced Degradation Study Workflow.

Conclusion

While specific experimental data on the solubility and stability of **nealbarbital** are limited in publicly accessible literature, this guide provides a robust framework for its characterization based on its chemical structure and the well-understood behavior of the barbiturate class of compounds. The provided experimental protocols for solubility determination and forced degradation studies, in conjunction with the development of a validated stability-indicating HPLC method, will enable researchers and drug development professionals to generate the necessary data to support formulation design, define storage conditions, and ensure the quality and safety of any potential **nealbarbital**-containing drug product. Adherence to ICH guidelines throughout the experimental process is crucial for regulatory acceptance.

References

- **Nealbarbital**. (n.d.). In WikiMed Medical Encyclopedia. Retrieved January 16, 2026, from [\[Link\]](#)
- Hovorka, M., & Schöneich, C. (2001). Oxidative degradation of pharmaceuticals: theory, mechanisms and inhibition. *Journal of pharmaceutical sciences*, 90(3), 253–269. [\[Link\]](#)
- National Center for Biotechnology Information (n.d.). PubChem Compound Summary for CID 521716, **Nealbarbital**. Retrieved January 16, 2026, from [\[Link\]](#).
- **Nealbarbital**. (n.d.). In Grokipedia. Retrieved January 16, 2026, from [\[Link\]](#)
- **Nealbarbital**. (n.d.). In Wikipedia. Retrieved January 16, 2026, from [\[Link\]](#)
- **Nealbarbital**. (n.d.). In CAS Common Chemistry. Retrieved January 16, 2026, from [\[Link\]](#)
- Dong, M. W. (2020). Development of Stability-Indicating Analytical Procedures by HPLC: An Overview and Best Practices. *LCGC International*, 33(10), 26-37. [\[Link\]](#)
- Hovorka, M., & Schöneich, C. (2001). Oxidative degradation of pharmaceuticals: Theory, mechanisms and inhibition. ResearchGate. [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025). How to Design Robust Forced Degradation Studies for API and Drug Product: Best Practices. Retrieved January 16, 2026, from [\[Link\]](#)
- European Medicines Agency. (1996). ICH Topic Q1B: Photostability Testing of New Active Substances and Medicinal Products. [\[Link\]](#)
- Atlas Material Testing Technology. (2021, December 13). ICH Testing of Pharmaceuticals – Part 1 - Exposure Conditions. [\[Link\]](#)
- DrugFuture. (n.d.). **Nealbarbital**. Retrieved January 16, 2026, from [\[Link\]](#)
- Aman, W., & Thoma, K. (2003). ICH guideline for photostability testing: aspects and directions for use. *Pharmazie*, 58(12), 877–880. [\[Link\]](#)

- European Medicines Agency. (1998, January 1). ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline. [\[Link\]](#)
- ECA Academy. (n.d.). ICH Q1B Stability Testing: Photostability Testing of New Drug Substances and Products. Retrieved January 16, 2026, from [\[Link\]](#)
- ECA Academy. (n.d.). FDA Guidance for Industry: Q1A(R2) Stability Testing of New Drug Substances and Products. Retrieved January 16, 2026, from [\[Link\]](#)
- SGS. (n.d.). How to Approach a Forced Degradation Study. [\[Link\]](#)
- MDPI. (2022). Oxidative Degradation of Pharmaceuticals: The Role of Tetrapyrrole-Based Catalysts. [\[Link\]](#)
- Semantic Scholar. (n.d.). Oxidative degradation of pharmaceuticals: theory, mechanisms and inhibition. Retrieved January 16, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Development and Validation of HPLC Stability-Indicating Assays. Retrieved January 16, 2026, from [\[Link\]](#)
- ACD/Labs. (2022, April 18). What are Forced Degradation Studies? An Introduction to Pharmaceutical Stress Testing. [\[Link\]](#)
- chemurope.com. (n.d.). **Nealbarbital**. Retrieved January 16, 2026, from [\[Link\]](#)
- SlideShare. (n.d.). Q1A(R2): STABILITY TESTING OF NEW DRUG SUBSTANCES AND PRODUCTS. Retrieved January 16, 2026, from [\[Link\]](#)
- Waters. (n.d.). Stability-Indicating HPLC Method Development. [\[Link\]](#)
- Singh, R., & Kumar, R. (2023). Forced Degradation in Pharmaceuticals – A Regulatory Update. Journal of Pharmaceutical Research International, 35(10), 45-56. [\[Link\]](#)
- National Center for Biotechnology Information. (2022, October 25). Oxidative degradation in pharmaceuticals: Mechanism and stabilization of a spray-dried amorphous drug - A case study. PubMed. [\[Link\]](#)
- YouTube. (2025, April 3). Q1A (R2) A deep dive in Stability Studies. [\[Link\]](#)

- Pharmaguideline. (n.d.). Forced Degradation Study in Pharmaceutical Stability. Retrieved January 16, 2026, from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **NEALBARBITAL**. Retrieved January 16, 2026, from [\[Link\]](#)
- U.S. Food and Drug Administration. (2018, August 24). Q1A(R2) Stability Testing of New Drug Substances and Products. [\[Link\]](#)
- European Medicines Agency. (2003, August 1). ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline. [\[Link\]](#)
- Mulay, R. S., & Bachhav, R. S. (2021). Stability Indicating HPLC Method Development –A Review. International Journal of Trend in Scientific Research and Development, 5(6), 250-259. [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). A chemical rationale of drug stability and degradation- An insightful approach. Retrieved January 16, 2026, from [\[Link\]](#)
- SciSpace. (2014). 2278-6074 - Stability Indicating HPLC Method Development and Validation. [\[Link\]](#)
- Wiktionary. (n.d.). **nealbarbital**. Retrieved January 16, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). CHAPTER 2: Hydrolytic Degradation. Retrieved January 16, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (2020, August 3). Base-Mediated Oxidative Degradation of Secondary Amides Derived from p-Amino Phenol to Primary Amides in Drug Molecules. PubMed. [\[Link\]](#)
- ResearchGate. (n.d.). The Hydrolysis of Amide. Retrieved January 16, 2026, from [\[Link\]](#)
- LookChem. (n.d.). Cas 561-83-1, **nealbarbital**. Retrieved January 16, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) Stability of drugs and medicines Hydrolysis. Retrieved January 16, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nealbarbital [medbox.iiab.me]
- 2. grokipedia.com [grokipedia.com]
- 3. Nealbarbital - Wikipedia [en.wikipedia.org]
- 4. Nealbarbital [chemeurope.com]
- 5. nealbarbital - Wiktionary, the free dictionary [en.wiktionary.org]
- 6. Nealbarbital [drugfuture.com]
- 7. lookchem.com [lookchem.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. GSRS [gsrs.ncats.nih.gov]
- 10. Nealbarbital | C12H18N2O3 | CID 521716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Forced Degradation in Pharmaceuticals &  A Regulatory Update [article.sapub.org]
- 12. A chemical rationale of drug stability and degradation- An insightful approach - IP Int J Compr Adv Pharmacol [ijcap.in]
- 13. books.rsc.org [books.rsc.org]
- 14. researchgate.net [researchgate.net]
- 15. Oxidative degradation of pharmaceuticals: theory, mechanisms and inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. Oxidative degradation of pharmaceuticals: theory, mechanisms and inhibition. | Semantic Scholar [semanticscholar.org]
- 19. Oxidative degradation in pharmaceuticals: Mechanism and stabilization of a spray-dried amorphous drug - A case study - PubMed [pubmed.ncbi.nlm.nih.gov]

- [20. ema.europa.eu \[ema.europa.eu\]](https://ema.europa.eu)
- [21. ICH Testing of Pharmaceuticals – Part 1 - Exposure Conditions \[atlas-mts.com\]](https://atlas-mts.com)
- [22. ICH guideline for photostability testing: aspects and directions for use - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [23. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](https://ema.europa.eu)
- [24. ICH Q1B Stability Testing: Photostability Testing of New Drug Substances and Products - ECA Academy \[gmp-compliance.org\]](https://gmp-compliance.org)
- [25. resolvemass.ca \[resolvemass.ca\]](https://resolvemass.ca)
- [26. sgs.com \[sgs.com\]](https://sgs.com)
- [27. acdlabs.com \[acdlabs.com\]](https://acdlabs.com)
- [28. Forced Degradation Study in Pharmaceutical Stability | Pharmaguideline \[pharmaguideline.com\]](https://pharmaguideline.com)
- [29. Q1A\(R2\): STABILITY TESTING OF NEW DRUG SUBSTANCES AND PRODUCTS | PPTX \[slideshare.net\]](https://slideshare.net)
- [30. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [31. fda.gov \[fda.gov\]](https://fda.gov)
- [32. ICH Q1A \(R2\) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](https://ema.europa.eu)
- [33. chromatographyonline.com \[chromatographyonline.com\]](https://chromatographyonline.com)
- [34. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [35. web.vscht.cz \[web.vscht.cz\]](https://web.vscht.cz)
- [36. ijtsrd.com \[ijtsrd.com\]](https://ijtsrd.com)
- [37. scispace.com \[scispace.com\]](https://scispace.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility and Stability of Nealbarbital]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1204100/docs#an-in-depth-technical-guide-to-the-solubility-and-stability-of-nealbarbital\]](https://www.benchchem.com/product/b1204100/docs#an-in-depth-technical-guide-to-the-solubility-and-stability-of-nealbarbital)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)